

# Spectroscopic data of Methyl 4-(hydroxymethyl)-2-methylbenzoate

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *Methyl 4-(hydroxymethyl)-2-methylbenzoate*

CAS No.: *530145-28-9*

Cat. No.: *B1289971*

[Get Quote](#)

An In-depth Technical Guide to the Spectroscopic Data of **Methyl 4-(hydroxymethyl)-2-methylbenzoate**

**Authored by: A Senior Application Scientist**

## Abstract

This technical guide provides a comprehensive analysis of the spectroscopic data for **Methyl 4-(hydroxymethyl)-2-methylbenzoate** (CAS No. 178557-35-8). Designed for researchers, scientists, and professionals in drug development, this document offers a detailed examination of the compound's structural features through Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The guide emphasizes the causal relationships behind experimental choices and data interpretation, ensuring a deep understanding of the molecule's characterization. Protocols are presented as self-validating systems, grounded in authoritative scientific principles.


## Introduction: The Compound in Profile

**Methyl 4-(hydroxymethyl)-2-methylbenzoate** is a substituted aromatic ester. Its structure, featuring a methyl ester, a hydroxymethyl group, and a methyl group on the benzene ring, makes it a versatile intermediate in organic synthesis, particularly for pharmaceuticals and advanced materials. Accurate structural elucidation is paramount for its application in complex synthetic pathways.

Compound Details:

- IUPAC Name: **Methyl 4-(hydroxymethyl)-2-methylbenzoate**
- Molecular Formula:  $C_{10}H_{12}O_3$ [\[1\]](#)
- Molecular Weight: 180.20 g/mol
- CAS Number: 178557-35-8

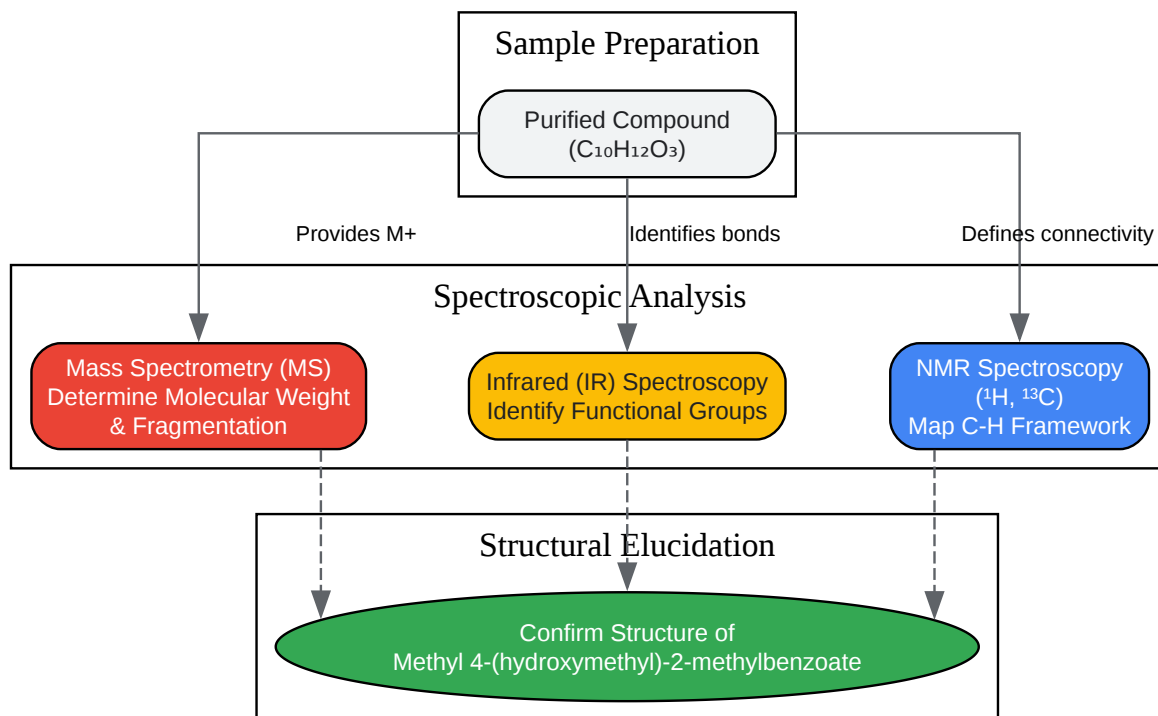
The image you are requesting does not exist or is no longer available.

- Structure:  (A representative image would be placed here in a full document)

This guide will proceed through the standard workflow for spectroscopic analysis, providing both the data and the scientific reasoning behind its interpretation.

## The Spectroscopic Analysis Workflow

The characterization of a novel or synthesized compound follows a logical progression of techniques. Each method provides a unique piece of the structural puzzle. The typical workflow is designed for maximum efficiency, starting with less destructive, more information-rich techniques.



### Proton environments for <sup>1</sup>H NMR prediction

[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. PubChemLite - Methyl 4-(hydroxymethyl)-2-methylbenzoate (C<sub>10</sub>H<sub>12</sub>O<sub>3</sub>) [[pubchemlite.lcsb.uni.lu](http://pubchemlite.lcsb.uni.lu)]
- To cite this document: BenchChem. [Spectroscopic data of Methyl 4-(hydroxymethyl)-2-methylbenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1289971/docs#spectroscopic-data-of-methyl-4-hydroxymethyl-2-methylbenzoate>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)